

Application Note: In Vitro STING Activation Assay Using cGAMP Disodium

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Compound of Interest

Compound Name: cGAMP (disodium)

Cat. No.: B10786847

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Abstract

This guide details the protocol for activating the Stimulator of Interferon Genes (STING) pathway using 2'3'-cGAMP disodium. Unlike upstream DNA sensing by cGAS, the use of cGAMP directly activates STING, allowing for precise dissection of the downstream signaling cascade (TBK1-IRF3-IFN). This protocol prioritizes the Digitonin Permeabilization Method, a gold-standard technique that bypasses variable membrane transporters (e.g., SLC19A1), ensuring consistent cytosolic delivery and robust activation even in transporter-deficient cell lines.

Introduction & Mechanism[1][2][3][4][5][6][7]

The cGAS-STING Axis

The cGAS-STING pathway is the primary cytosolic DNA sensing mechanism in mammalian cells.[1] Upon binding double-stranded DNA (dsDNA), cGAS (cyclic GMP-AMP synthase) catalyzes the synthesis of 2'3'-cyclic GMP-AMP (2'3'-cGAMP) from ATP and GTP.

Critical Distinction: Mammalian cGAS produces 2'3'-cGAMP (containing a unique 2'-5' phosphodiester linkage), which binds human STING with significantly higher affinity (

nM) than bacterial 3'3'-cGAMP or other cyclic dinucleotides (CDNs). Therefore, 2'3'-cGAMP disodium is the required reagent for physiologically relevant human STING activation studies.

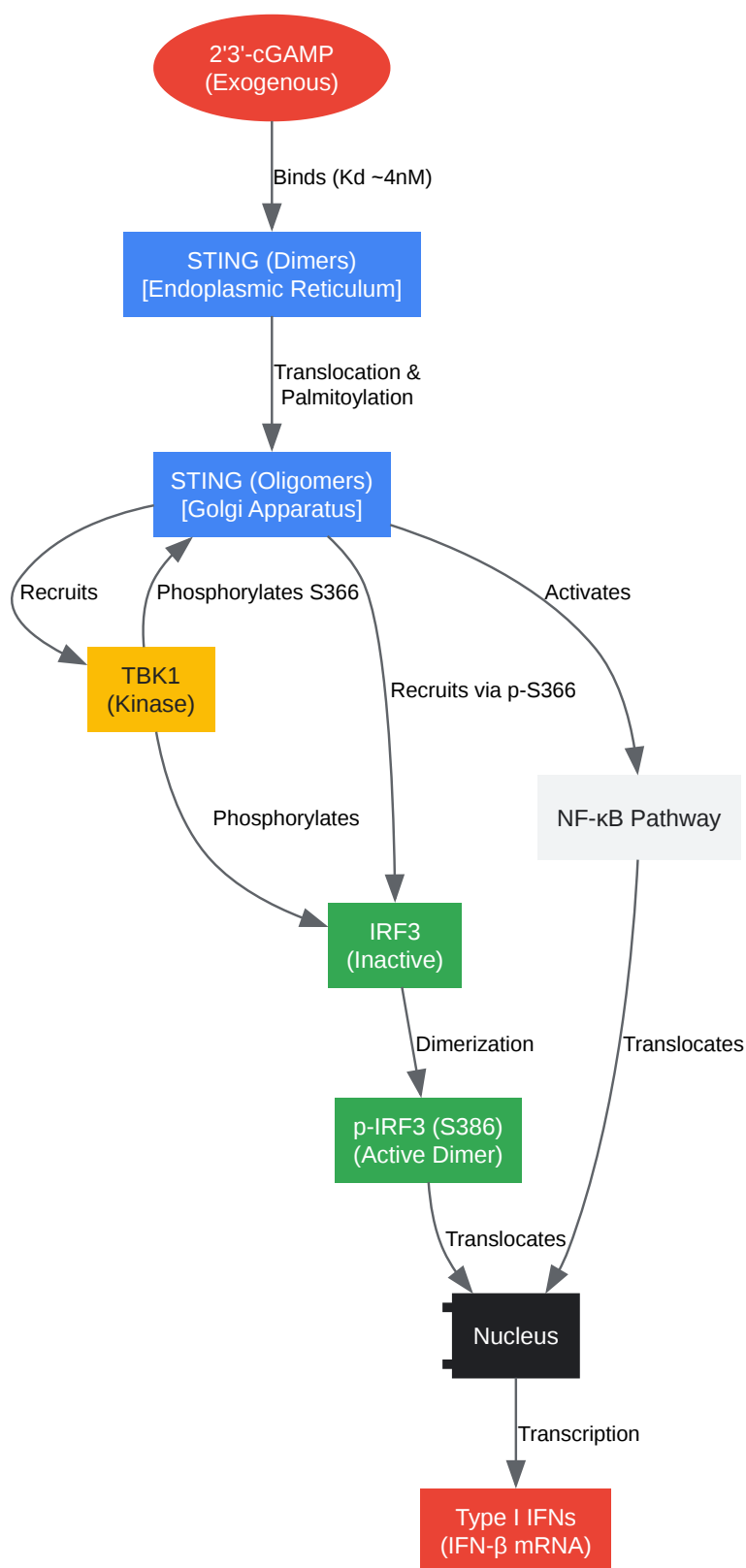
The Permeability Challenge

cGAMP is a negatively charged dinucleotide and does not passively cross the plasma membrane.^[2] While some immune cells (e.g., monocytes) express the folate transporter SLC19A1 which imports cGAMP, expression levels vary widely between cell lines and donors.^[3]

- Direct Addition: Relies on endogenous transporters; requires high concentrations (10–100 µg/mL).
- Digitonin Permeabilization: Uses a mild detergent to transiently pore the membrane, allowing direct cytosolic entry; effective at nanomolar concentrations (10–100 nM). This is the recommended method for mechanistic studies.

Pathway Visualization

The following diagram illustrates the signaling cascade activated by cGAMP.



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Caption: The cGAMP-STING signaling axis. Exogenous cGAMP binds ER-resident STING, triggering translocation to the Golgi, recruitment of TBK1, and phosphorylation of IRF3, leading to IFN- β gene expression.^{[4][1]}

Experimental Design

Cell Models

Cell Line	Type	STING Status	Transporter Status	Recommended Use
THP-1	Human Monocyte	High Endogenous	High (SLC19A1)	Standard model; robust IFN response.
RAW 264.7	Mouse Macrophage	High Endogenous	Moderate	Mouse STING studies.
HEK293T	Human Kidney	Deficient	Low	Negative control or overexpression host.
BJ-5ta	Human Fibroblast	Moderate	Low	Non-immune cell signaling.

Reagent Preparation

Reagent: 2'3'-cGAMP Disodium Salt (ensure purity >95%).

- Reconstitution: Dissolve lyophilized cGAMP in Endotoxin-Free Water (not PBS initially) to a stock concentration of 1 mg/mL (approx. 1.5 mM).
 - Note: cGAMP is stable in water at -20°C for 6-12 months. Avoid repeated freeze-thaw cycles.
- Working Solutions: Dilute in the specific permeabilization buffer immediately before use.

Detailed Protocol: Digitonin Permeabilization

This method is superior for kinetic studies and dose-response accuracy because it synchronizes the entry of cGAMP into the cytosol.

Materials

- Digitonin: High purity. Prepare a 50 mg/mL stock in DMSO or ethanol.
- Permeabilization Buffer: 50 mM HEPES (pH 7.0), 100 mM KCl, 3 mM MgCl₂, 0.1 mM DTT, 85 mM Sucrose, 0.2% BSA, 1 mM ATP, 0.1 mM GTP.
- Cell Culture Media: RPMI or DMEM + 10% FBS (Heat Inactivated).

Step-by-Step Workflow

Step 1: Cell Preparation

- Seed cells (e.g., THP-1) at $3\text{--}5 \times 10^5$ cells/mL in 6-well plates (2 mL/well) or 96-well plates (100 µL/well).
- Differentiation (Optional): For THP-1, treat with 50–100 nM PMA for 3 hours, then wash and rest for 24 hours to differentiate into macrophage-like cells.

Step 2: Permeabilization Mix Preparation

Create the "Stimulation Mix" in Permeabilization Buffer. You need a 2X concentration of both cGAMP and Digitonin if adding to suspension cells, or 1X if replacing media on adherent cells.

- Digitonin Concentration: Optimization is required.
 - THP-1 / RAW 264.7: 5–10 µg/mL.[\[5\]](#)
 - HEK293:[\[6\]](#)[\[7\]](#) 10–20 µg/mL.[\[5\]](#)
- cGAMP Concentration: 10 nM – 1000 nM (Standard dose: 100 nM).

Step 3: Pulsed Stimulation

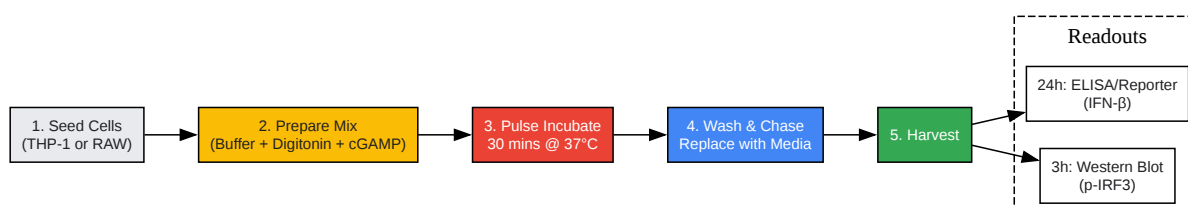
- Wash: Aspirate media from adherent cells and wash 1x with warm PBS.
- Permeabilize: Add the Permeabilization Buffer containing cGAMP + Digitonin.

- Volume: 500 μ L per well (6-well plate).
- Incubate: Place at 37°C for 30 minutes.
 - Critical: Do not exceed 30 minutes. Prolonged digitonin exposure induces cell death.
- Wash & Chase: Aspirate the buffer carefully. Wash 2x with warm complete culture media to remove extracellular cGAMP and digitonin.
- Incubate: Add fresh complete media and return to incubator.

Step 4: Harvest Time Points

- 1–3 Hours: Phosphorylation analysis (Western Blot for p-IRF3, p-TBK1, p-STING).
- 16–24 Hours: Gene expression (RT-qPCR, Luciferase) or cytokine release (ELISA).

Visual Protocol Workflow



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Caption: Workflow for Digitonin-permeabilized cGAMP stimulation. The 30-minute pulse is critical for cytosolic delivery without toxicity.

Data Analysis & Expected Results

Western Blotting (Early Signaling)

Target the phosphorylation sites to confirm activation.

- p-STING (Ser366): The hallmark of STING activation.
- p-IRF3 (Ser386/396): Downstream effector.
- p-TBK1 (Ser172): The kinase responsible for IRF3 activation.

Self-Validation Check: If p-IRF3 is observed but p-STING is absent, check for off-target effects or antibody specificity. If total STING levels decrease after 4-6 hours, this is normal (degradation via autophagy).

Luciferase Reporter (Functional Output)

For THP-1-Dual™ or ISG-Lucia™ cells:

- Measure luminescence in the supernatant after 24 hours.
- Fold Induction: Expect >50-fold induction with 100 nM cGAMP (Digitonin method) or 10 µg/mL (Direct addition).

Troubleshooting Guide

Issue	Probable Cause	Solution
High Cell Death	Digitonin concentration too high or exposure too long.	Titrate digitonin (try 2, 5, 10 µg/mL). Limit exposure to exactly 30 mins.
No Activation (Western)	cGAMP degradation.	ENPP1 in FBS degrades cGAMP. Ensure heat-inactivation of FBS or use serum-free media during the short pulse step.
High Background	Constitutive STING activation (rare) or DNA contamination.	Use a STING-knockout line as a negative control. Ensure cGAMP stock is DNA-free.
Variable Response	Cell density effects.	STING signaling is density-dependent. Plate cells at consistent confluency (70-80%).

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